

Properties and Potential Applications of Bis(trichlorosilyl)methane

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Compound Focus: Bis(trichlorosilyl)methane

CAS No.: 4142-85-2

Cat. No.: S1897103

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The table below summarizes the fundamental characteristics of **bis(trichlorosilyl)methane** based on supplier information [1].

Property	Value / Description
CAS Number	4142-85-2 [1]
Molecular Formula	$\text{CH}_2\text{Cl}_6\text{Si}_2$ [1]
Appearance	Colorless liquid [1]
Boiling Point	179-180 °C [1]
Density	1.545 g/mL at 25 °C [1]
Sensitivity	Moisture Sensitive [1]
Synthesis Method	Reaction of trichloromethane (CHCl_3) and trichlorosilane (HSiCl_3) [1]

While specific data on its use as a coupling agent is limited in the search results, its structure suggests strong potential. The compound is cited as a precursor for organosilicones and is used in **organic synthesis, surface modification, and as a catalyst, defoamer, and modifier** [1].

The general mechanism of silane coupling agents involves one end bonding to an inorganic surface (e.g., glass, metal) and the other end bonding to an organic polymer, acting as a molecular bridge [2] [3].

Bis(trichlorosilyl)methane, with its two highly reactive $-\text{SiCl}_3$ groups, is particularly suited for creating tightly cross-linked networks or bonding to two inorganic surfaces.

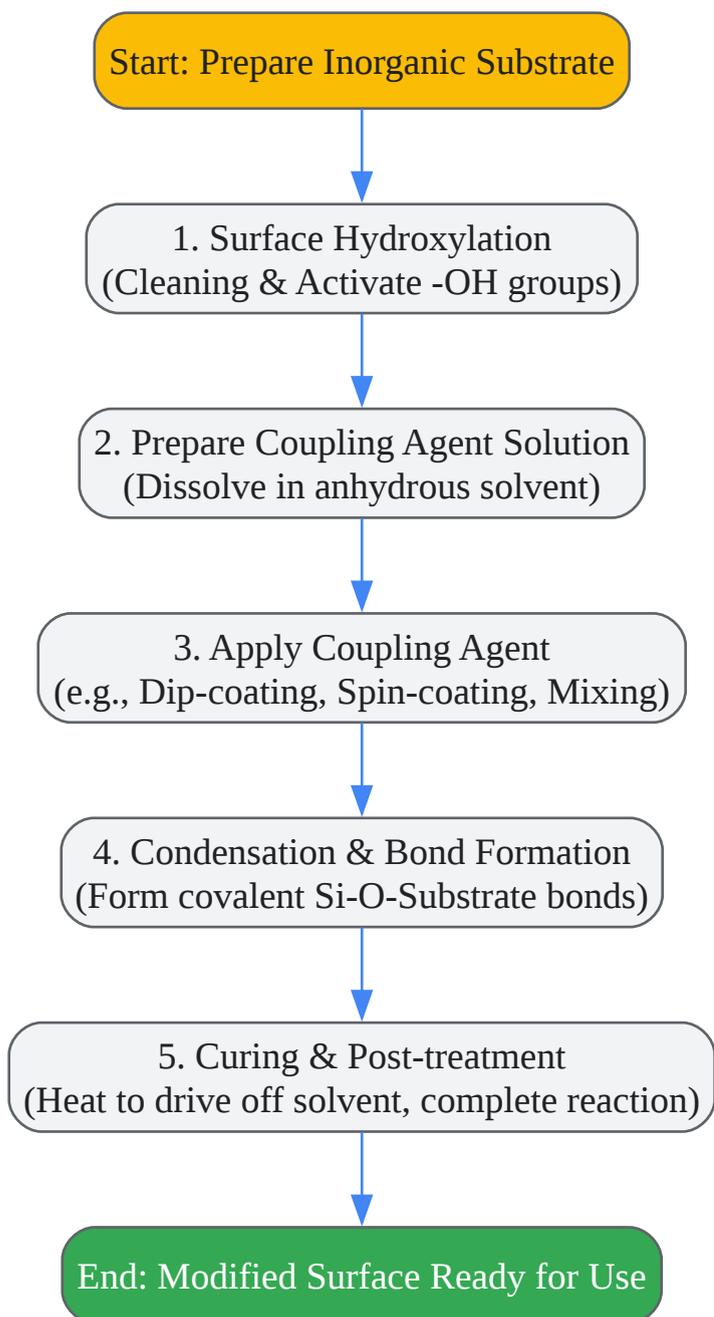
Experimental Considerations and Safety

Based on general knowledge of chlorosilane chemistry and the information retrieved, the following points are critical for any experimental work:

- **Moisture Sensitivity:** This compound is **moisture sensitive** [1]. All reactions must be performed under inert conditions (e.g., nitrogen or argon atmosphere) using anhydrous solvents to prevent hydrolysis and premature condensation.
- **Handling and Safety:** Chlorosilanes are highly reactive, corrosive, and release hydrogen chloride (HCl) upon contact with moisture. Proper personal protective equipment (PPE), including gloves and safety glasses, and the use of a fume hood are mandatory.
- **Dosage Optimization:** The amount of coupling agent used is critical. While specific data for this compound is unavailable, other studies show that an **excessive amount of coupling agent can lead to aggregation of fillers and a decline in the performance** of the composite material [4]. The optimal ratio must be determined empirically for your specific system.

General Workflow for Surface Modification

The following diagram outlines a logical, step-by-step workflow for using such a compound as a surface modifier, inferred from general silane chemistry principles [4] [5] [3].



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Guidance for Further Research

To obtain the detailed protocols and data you need, I suggest the following avenues:

- **Consult Specialty Chemical Suppliers:** Directly contact technical departments of manufacturers and suppliers of organosilicon compounds (like Daken Chem, mentioned in one source [1]) for

technical data sheets (TDS) or application notes.

- **Search Patent Databases:** Patents are often a rich source of detailed, practical synthetic and application procedures for specific chemicals.
- **Refine Literature Search:** Use specialized scientific databases (e.g., SciFinder, Reaxys) to search for "**bis(trichlorosilyl)methane**" specifically, rather than the general "silane coupling agent," to find more targeted research articles.

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References

1. Bis(trichlorosilyl) methane | Electronic Chemicals Supplier Daken Chem [dakenchem.com]
2. Silane Coupling | Silane Adhesion Promoters | Multifunctional... Agent [powerchemical.net]
3. sciencedirect.com/topics/engineering/silane- coupling - agent [sciencedirect.com]
4. Video: Application of a Coupling to Improve the Dielectric... Agent [jove.com]
5. of Fe₃O₄@SiO₂ microsphere by silane... Surface modification [link.springer.com]

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